

Personal protective equipment for handling 10-Bromo-1-decene

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Essential Safety and Handling Guide for 10-Bromo-1-decene

This document provides crucial safety protocols, operational procedures, and disposal guidelines for the handling of **10-Bromo-1-decene** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development. Adherence to these procedures is vital for ensuring personal safety and minimizing environmental impact.

Immediate Safety and Hazard Information

10-Bromo-1-decene is a chemical that requires careful handling due to its potential health hazards. It is classified as causing skin irritation, serious eye irritation, and may cause respiratory irritation.[1][2][3][4]

First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[1]
- In Case of Skin Contact: Immediately wash off with soap and plenty of water.[1] If skin irritation persists, consult a physician.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[1] Remove contact lenses if present and easy to do so.[1]



• If Swallowed: Never give anything by mouth to an unconscious person.[1] Rinse mouth with water and consult a physician.

Fire Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5]
- Special Hazards: Combustion may produce carbon oxides and hydrogen bromide gas.[5]
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.
 [3][5]

Quantitative Data Summary

The following table summarizes key quantitative data for **10-Bromo-1-decene**, essential for safe handling and experimental planning.

Property	Value	Source(s)
Molecular Formula	C10H19Br	[2]
Molecular Weight	219.16 g/mol	[2]
Appearance	Colorless transparent liquid	[6]
Density	1.092 g/cm³ at 25 °C	[6]
Boiling Point	50 °C at 0.3 mmHg	[6]
Flash Point	96.67 °C (206.0 °F) - closed cup	[7][8]
GHS Hazard Statements	H315, H319, H335	[2][4][8]
Storage Class	10 - Combustible liquids	[7][8]

Operational and Disposal Plans Personal Protective Equipment (PPE)



When handling **10-Bromo-1-decene**, the following personal protective equipment is mandatory:

- Eye/Face Protection: Wear chemical safety goggles and/or a face shield.[1]
- Skin Protection:
 - Wear chemically resistant gloves (e.g., Nitrile rubber).
 - Wear a lab coat, and consider an apron for added protection.[1]
- Respiratory Protection: Use a respirator with an appropriate filter (e.g., type ABEK (EN14387)) if working in a poorly ventilated area or if vapors are likely to be generated.[7]

Handling and Storage

- · Handling:
 - Work in a well-ventilated area, preferably in a chemical fume hood.[3][5]
 - · Avoid contact with skin, eyes, and clothing.
 - Avoid inhalation of vapor or mist.[5]
 - Wash hands thoroughly after handling.[1]
- Storage:
 - Keep the container tightly closed in a dry and well-ventilated place.[3][5]
 - Store in a cool place.
 - Given its reactivity with oxidizers, it is recommended to store it under an inert atmosphere
 (e.g., nitrogen or argon).[6]

Spill and Leak Procedures

· Personal Precautions:



- Use personal protective equipment.[5]
- Ensure adequate ventilation.
- Evacuate personnel to safe areas.[5]
- Containment and Cleanup:
 - Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).
 - Place in a suitable, closed container for disposal.[5]
 - Do not let the product enter drains.[5]

Waste Disposal

- Dispose of waste in accordance with local, state, and federal regulations.
- Contaminated materials and the chemical itself should be treated as hazardous waste.
- Entrust disposal to a licensed waste disposal company.

Experimental Protocol: Grignard Reagent Formation

This protocol details the formation of 9-decenylmagnesium bromide, a Grignard reagent, from **10-Bromo-1-decene**. This is a common application for this type of alkyl halide.[6] Grignard reactions are highly sensitive to moisture and air; therefore, all glassware must be thoroughly dried, and the reaction should be conducted under an inert atmosphere.

Materials:

- 10-Bromo-1-decene
- Magnesium turnings
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Iodine crystal (as an initiator)



- Three-neck round-bottom flask
- Reflux condenser
- Dropping funnel
- Magnetic stirrer and stir bar
- Inert gas supply (Nitrogen or Argon)

Procedure:

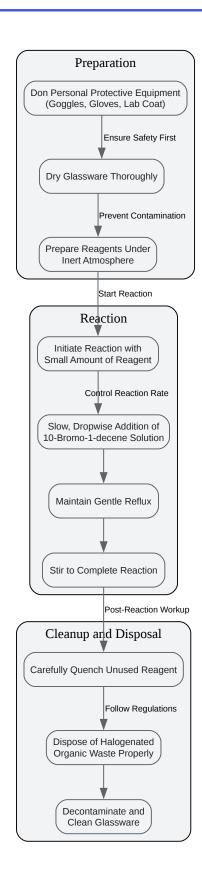
- Apparatus Setup:
 - Dry all glassware in an oven at >100°C for several hours and allow to cool in a desiccator.
 - Assemble the three-neck flask with the reflux condenser, dropping funnel, and a gas inlet for the inert atmosphere.
 - Place the magnesium turnings and a small crystal of iodine in the flask.
- Initiation:
 - Gently heat the flask with a heat gun under a flow of inert gas to activate the magnesium and sublime the iodine.
 - Allow the flask to cool to room temperature.
- Reagent Preparation:
 - Dissolve 10-Bromo-1-decene in anhydrous ether or THF in the dropping funnel.
- Reaction:
 - Add a small amount of the 10-Bromo-1-decene solution to the magnesium turnings.
 - The reaction should initiate, as indicated by a color change and/or gentle refluxing of the solvent. If the reaction does not start, gentle warming may be necessary.



- Once the reaction has started, add the remaining 10-Bromo-1-decene solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, continue to stir the mixture at room temperature or with gentle heating until the magnesium is consumed.
- Use of the Grignard Reagent:
 - The resulting solution of 9-decenylmagnesium bromide is now ready for use in subsequent reactions, such as addition to a carbonyl compound.

Safe Handling Workflow for Grignard Reagent Formation





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